

Application Notes and Protocols for Oleandrin In Vitro Cell Viability Assays

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Compound of Interest

Compound Name: Oleandrin

Cat. No.: B7782915

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Introduction

Oleandrin, a potent cardiac glycoside extracted from the Nerium oleander plant, has garnered significant attention in oncological research for its cytotoxic effects against a variety of cancer cell lines.[1][2] Its primary mechanism of action involves the inhibition of the Na⁺/K⁺-ATPase pump, a critical enzyme for maintaining cellular electrochemical gradients.[3] This inhibition leads to a cascade of downstream effects, ultimately inducing apoptosis and inhibiting cell proliferation.[1][4] Research has shown that **oleandrin**'s anticancer activities are mediated through the modulation of several key signaling pathways, including the PI3K/Akt/NF-κB, Wnt/β-catenin, and ERK pathways.[1][5]

This document provides detailed protocols for assessing the in vitro cytotoxicity of **oleandrin** using two common colorimetric cell viability assays: MTT and XTT. These assays are fundamental tools for determining the dose-dependent effects of therapeutic compounds on cancer cells and for calculating key parameters such as the half-maximal inhibitory concentration (IC₅₀).

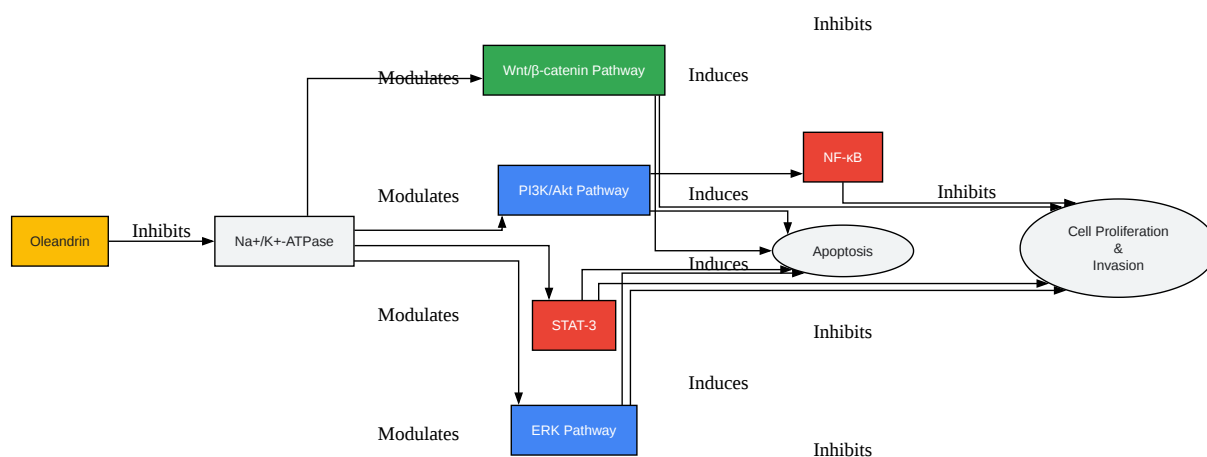
Data Presentation: Oleandrin IC₅₀ Values

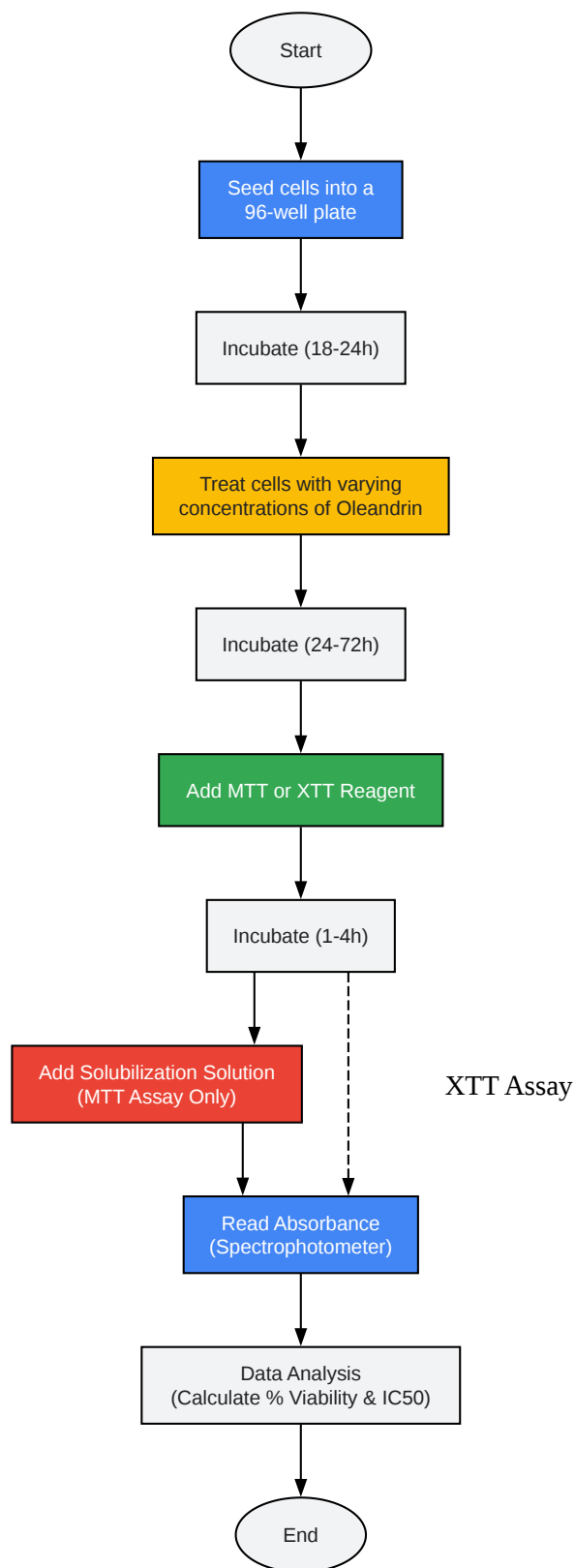
The following table summarizes the IC₅₀ values of **oleandrin** in various cancer cell lines as determined by cell viability assays. These values highlight the compound's potent cytotoxic activity across different cancer types.

Cell Line	Cancer Type	Assay	IC50 (nM)	Reference
PANC-1	Pancreatic Cancer	MTT	5	[4]
MDA-MB-231	Breast Cancer	MTT	50 (approx.)	[6]
RT-R-MDA-MB-231	Radiotherapy-Resistant Breast Cancer	MTT	100 (approx.)	[6]
HL60	Leukemia	MTT	Not specified, but cytotoxic at 50 µg/ml	[7]
K562	Leukemia	MTT	Not specified, but cytotoxic at 50 µg/ml	[7]

Signaling Pathway of Oleandrin's Anticancer Activity

Oleandrin exerts its anticancer effects by modulating multiple intracellular signaling pathways that are often dysregulated in cancer. A simplified representation of these pathways is depicted below.





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